

Application Note & Experimental Protocol: Synthesis of 1-(4-Chlorophenyl)pentan-1-amine

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)pentan-1-amine

Cat. No.: B12970111

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Introduction

1-(4-Chlorophenyl)pentan-1-amine is a primary amine of significant interest in medicinal chemistry and drug development. Its structural motif, featuring a chlorinated phenyl ring and a pentylamine chain, serves as a valuable scaffold for the synthesis of various biologically active compounds. This document provides a comprehensive, field-proven experimental protocol for the synthesis of **1-(4-Chlorophenyl)pentan-1-amine**, designed for researchers, scientists, and professionals in drug development. The outlined procedure is based on the principles of reductive amination, a robust and widely utilized method for the formation of carbon-nitrogen bonds.^{[1][2]} This protocol emphasizes safety, reproducibility, and a thorough understanding of the underlying chemical transformations.

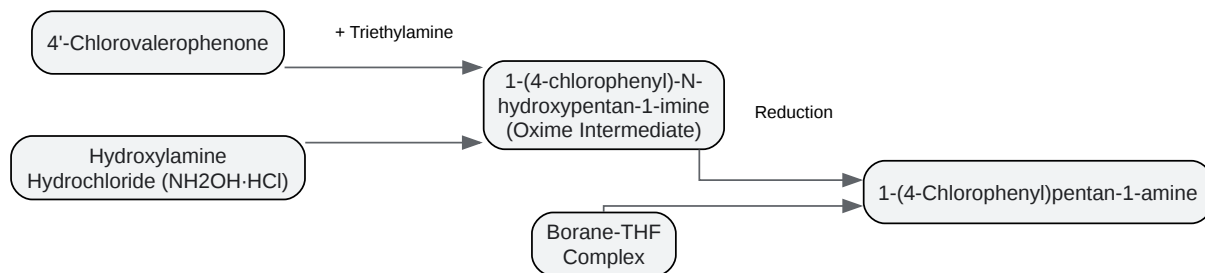
Chemical and Physical Properties

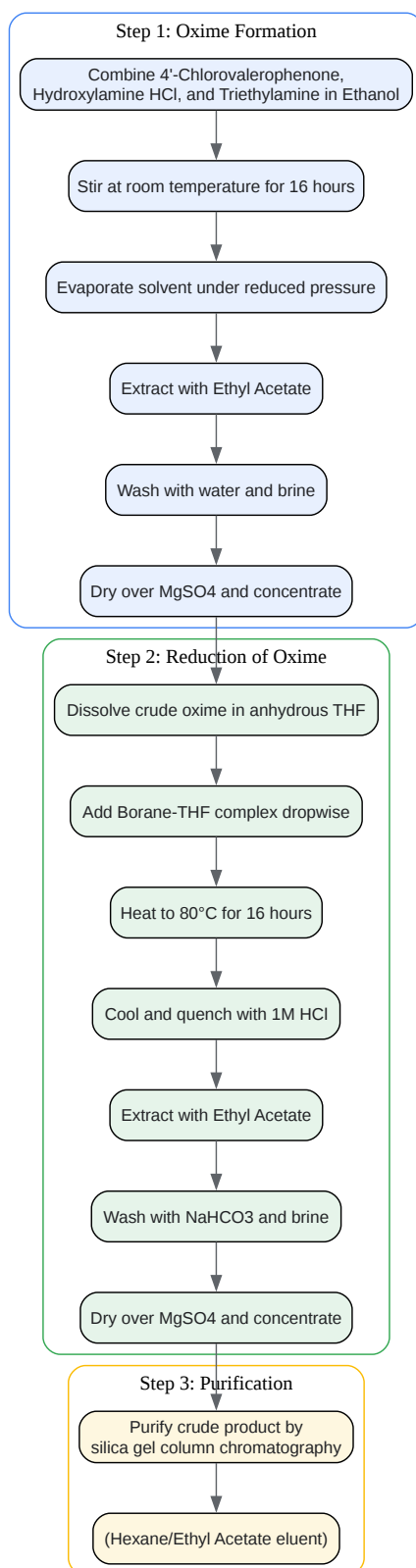
A summary of the key chemical and physical properties of the target compound, **1-(4-Chlorophenyl)pentan-1-amine**, is provided below.

Property	Value	Source
Molecular Formula	C9H12ClN	[3]
Molecular Weight	169.65 g/mol	[3]
CAS Number	74788-46-8	[3]
Appearance	Expected to be a solid or oil	N/A
Boiling Point	Not explicitly available	N/A
Melting Point	Not explicitly available	N/A

Reaction Scheme & Mechanism

The synthesis of **1-(4-Chlorophenyl)pentan-1-amine** is achieved via a two-step, one-pot reductive amination of 4'-chlorovalerophenone. The reaction proceeds through the formation of an intermediate oxime, which is subsequently reduced to the desired primary amine.





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Sources

- 1. Reductive amination - Wikipedia [en.wikipedia.org]
- 2. mdpi.com [mdpi.com]
- 3. 1-(4-Chlorophenyl)propan-1-amine | C₉H₁₂ClN | CID 12622928 - PubChem [pubchem.ncbi.nlm.nih.gov]
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